

In-Depth Technical Guide to N-Valerylglycine-¹³C₂,¹⁵N

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Compound of Interest

Compound Name: N-Valerylglycine-¹³C₂,¹⁵N

Cat. No.: B15608425

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This technical guide provides a comprehensive overview of the core physical properties, analytical methodologies, and biological significance of **N-Valerylglycine-¹³C₂,¹⁵N**. It is intended for researchers, scientists, and professionals involved in drug development and metabolic research.

Core Physical Properties

N-Valerylglycine-¹³C₂,¹⁵N is a stable isotope-labeled form of N-Valerylglycine, an N-acyl amino acid. The incorporation of two Carbon-13 and one Nitrogen-15 isotopes makes it a valuable tool for metabolic studies, allowing it to be traced and distinguished from its endogenous, unlabeled counterpart.

Quantitative Data Summary

Property	Value	Source
Chemical Formula	$C_5^{13}C_2H_{13}^{15}NO_3$	LGC Standards[1]
Molecular Weight	162.16 g/mol	LGC Standards[1]
Appearance	White to Off-White Solid	LGC Standards[2]
Purity	98%	LGC Standards[2]
Isotopic Purity	>95% (specifically 99.8% with $d_0 = 0.01\%$)	LGC Standards[2]
Solubility	Slightly soluble in Chloroform and Methanol.	LGC Standards[2]
Long-Term Storage	4°C	LGC Standards[2]

Note: Data for melting point and boiling point of the isotopically labeled compound are not readily available. The un-labeled compound, N-isovalerylglycine, has a reported melting point of 87-90 °C[3].

Experimental Protocols

While specific experimental protocols for the synthesis of **N-Valerylglycine-13C2,15N** are proprietary to commercial suppliers, a general understanding can be derived from established methods for the synthesis of isotopically labeled amino acids and N-acyl glycines.

General Synthesis of ^{15}N -labeled Glycine

A common method for the synthesis of ^{15}N -isotope-labeled glycine involves the amination of a haloacid, such as chloroacetic acid, with a labeled source of ammonia, like $^{15}NH_3$. [4] The reaction is carefully controlled to maximize the incorporation of the ^{15}N isotope and to allow for the recovery of any unreacted labeled ammonia, which is often costly. [4]

General Synthesis of N-Acyl Glycines

N-acyl glycines can be synthesized through the condensation of an acyl-CoA with glycine, a reaction catalyzed by the enzyme glycine N-acyltransferase. [5][6] This enzymatic approach can

be adapted for the synthesis of isotopically labeled N-acyl glycines by utilizing labeled glycine as a substrate.

Quantification of Acylglycines in Biological Samples

A sensitive method for the quantification of various acylglycines in human urine has been developed using ultra-high performance liquid chromatography-tandem mass spectrometry (UPLC-MS).^[7] This method employs an isotope labeling reagent, p-dimethylaminophenacyl (DmPA) bromide, to derivatize the acylglycines, thereby enhancing their detection sensitivity.^[7] Stable-isotope labeled internal standards are used for accurate quantification.^[7]

Biological Significance and Signaling Pathways

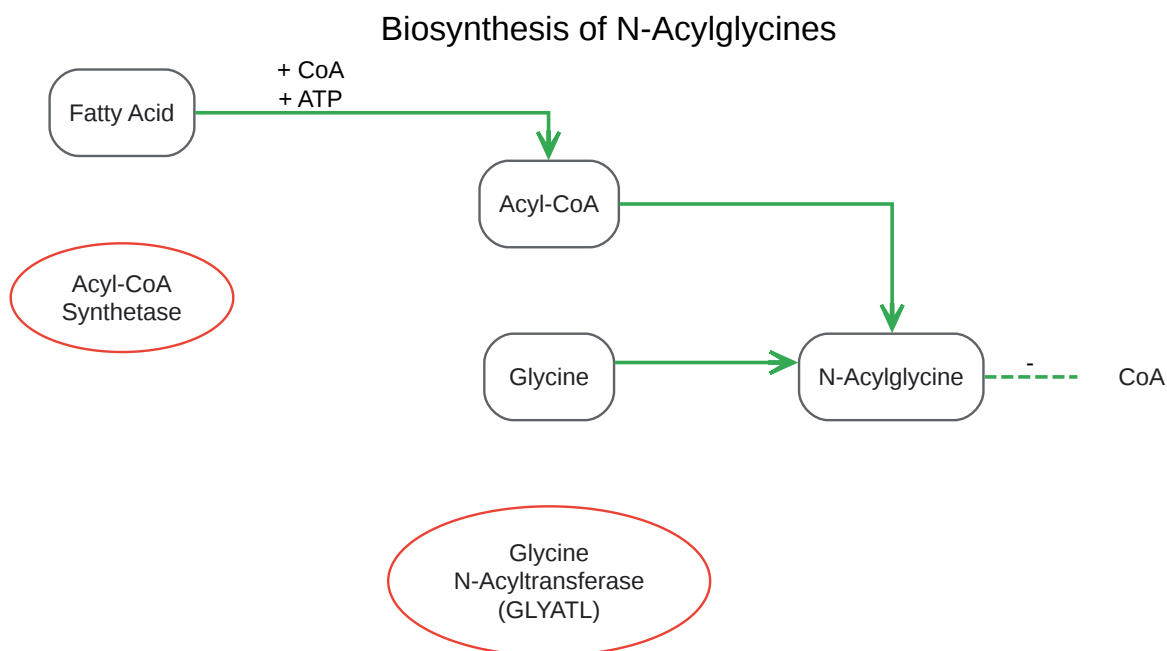
N-acyl amino acids, including N-valerylglycine, are a class of endogenous lipid signaling molecules.^[8] They are involved in a variety of physiological processes and are structurally related to endocannabinoids.^{[6][8]}

Biosynthesis of N-Acylglycines

There are two primary proposed pathways for the biosynthesis of N-acylglycines:

- **Direct Condensation:** This pathway involves the activation of a fatty acid to its acyl-CoA derivative, which is then conjugated with glycine. This reaction is catalyzed by glycine N-acyltransferase-like enzymes (GLYATL).^{[6][8][9]}
- **Oxidation of N-Acylethanolamines:** This pathway involves the sequential oxidation of an N-acylethanolamine by alcohol dehydrogenase and aldehyde dehydrogenase.^{[9][10]}

The following diagram illustrates the direct condensation pathway for the biosynthesis of N-acylglycines.



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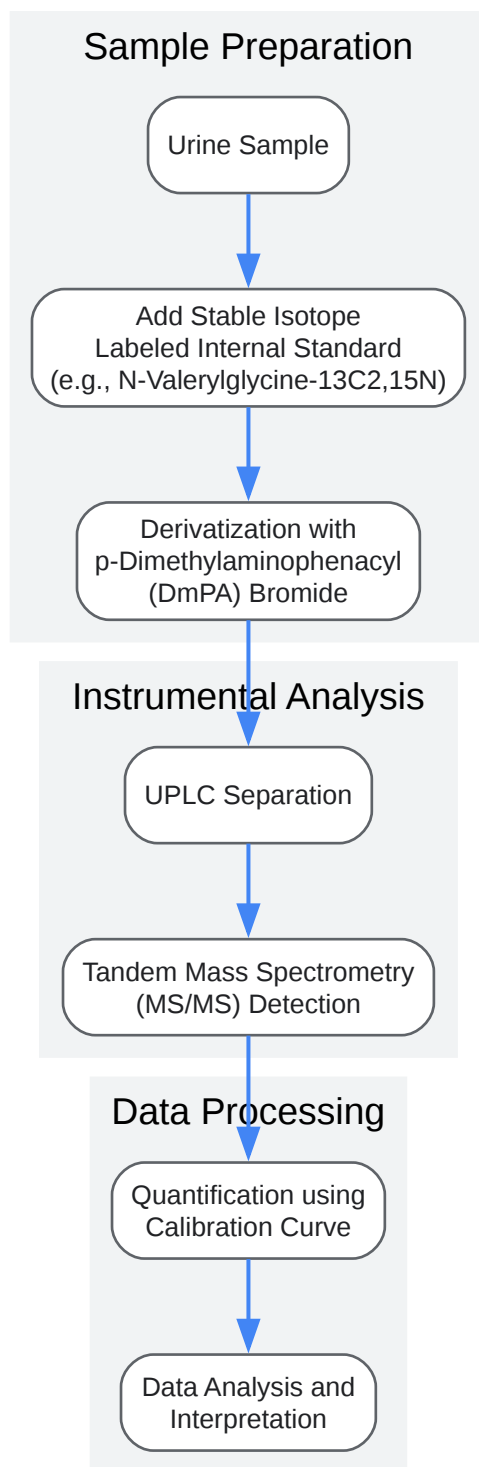
Direct Condensation Pathway of N-Acylglycine Biosynthesis.

Degradation of N-Acylglycines

The primary route of degradation for N-acylglycines is hydrolysis back to the constituent fatty acid and glycine. This reaction is catalyzed by fatty acid amide hydrolase (FAAH).[6]

The following diagram depicts the workflow for the analysis of N-acylglycines using UPLC-MS.

UPLC-MS Analysis Workflow for Acylglycines



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Workflow for the Quantification of Acylglycines in Urine.

The involvement of N-acyl amino acids in various signaling pathways makes them attractive targets for the development of novel therapeutics for a range of conditions, including pain, inflammation, and metabolic disorders.[8] The use of stable isotope-labeled compounds like **N-Valerylglycine-13C2,15N** is crucial for advancing our understanding of the metabolism and function of this important class of signaling lipids.

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